

# toxicological data and safety handling of 2-Bromonaphthalene

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Bromonaphthalene

Cat. No.: B165283

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An In-depth Technical Guide to the Toxicological Data and Safety Handling of **2-Bromonaphthalene**

## Introduction: A Chemist's Perspective on 2-Bromonaphthalene

**2-Bromonaphthalene** is a halogenated aromatic hydrocarbon, appearing as a white to off-white crystalline solid at room temperature.<sup>[1]</sup> As a functionalized polycyclic aromatic hydrocarbon (PAH), its utility in organic synthesis is significant, serving as a key intermediate in the manufacturing of pharmaceuticals, agrochemicals, dyes, and organic semiconductors.<sup>[1][2]</sup> <sup>[3][4]</sup> Its chemical structure, featuring a bromine atom on the naphthalene backbone, provides a reactive site for various coupling and substitution reactions.<sup>[1][3]</sup> However, this same reactivity and its classification as a PAH derivative necessitate a thorough understanding of its toxicological profile and rigorous adherence to safety protocols. This guide provides drug development professionals, researchers, and scientists with the critical data and procedural knowledge required to handle **2-Bromonaphthalene** responsibly, ensuring both personal safety and experimental integrity.

## Section 1: Physicochemical and Hazard Profile

A foundational understanding of a compound's properties is the first step in a robust safety assessment. The physical characteristics of **2-Bromonaphthalene** influence its potential exposure routes and the necessary engineering controls.

Property	Data	Source(s)
Chemical Name	2-Bromonaphthalene	[5][6]
Synonyms	2-Naphthyl bromide, $\beta$ -Bromonaphthalene	[3][5][7]
CAS Number	580-13-2	[6][7]
Molecular Formula	$C_{10}H_7Br$	[6][7]
Molecular Weight	207.07 g/mol	[6][7]
Appearance	White to off-white/pale yellow crystalline solid/powder	[1][5]
Melting Point	52-59 °C	[8]
Boiling Point	281-282 °C	[2][8]
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol, ether, and benzene.	[1][8]
Vapor Pressure	0.00347 - 0.00565 mmHg at 25°C	[5][8]

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a universal framework for hazard communication. The classification for **2-Bromonaphthalene** dictates the minimum required safety precautions.

Hazard Class	Category	Hazard Statement	Pictogram	Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[5][9]	
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation	[5][9]	

## Section 2: Toxicological Data and Mechanistic Insights

While **2-Bromonaphthalene** is a widely used reagent, its toxicological profile has not been fully investigated, which necessitates a cautious approach.<sup>[7][10]</sup> The available data points to moderate acute toxicity and significant irritation potential.

Toxicological Endpoint	Result / Observation	Comments	Source(s)
Acute Oral Toxicity	Category 4 (Harmful if swallowed).	Ingestion may cause gastrointestinal irritation with nausea, vomiting, and diarrhea.	[5][7][9]
Acute Dermal Toxicity	No data available.	May cause skin irritation upon contact. Prolonged exposure should be avoided.	[7]
Acute Inhalation Toxicity	No data available.	May cause respiratory tract irritation. Inhalation of dust or vapors should be minimized.	[1][7]
Skin Corrosion/Irritation	May cause skin irritation.	The material is not classified as a skin corrosive, but direct contact may lead to irritation.	[7]
Serious Eye Damage/Irritation	Category 2 (Causes serious eye irritation).	Direct contact can cause significant irritation. A strong eye irritant.	[5][9][11]
Carcinogenicity	Not classified by IARC or EPA.	While not currently classified as a carcinogen, its structural similarity to other PAHs warrants caution. The carcinogenicity of related compounds	[1][12]

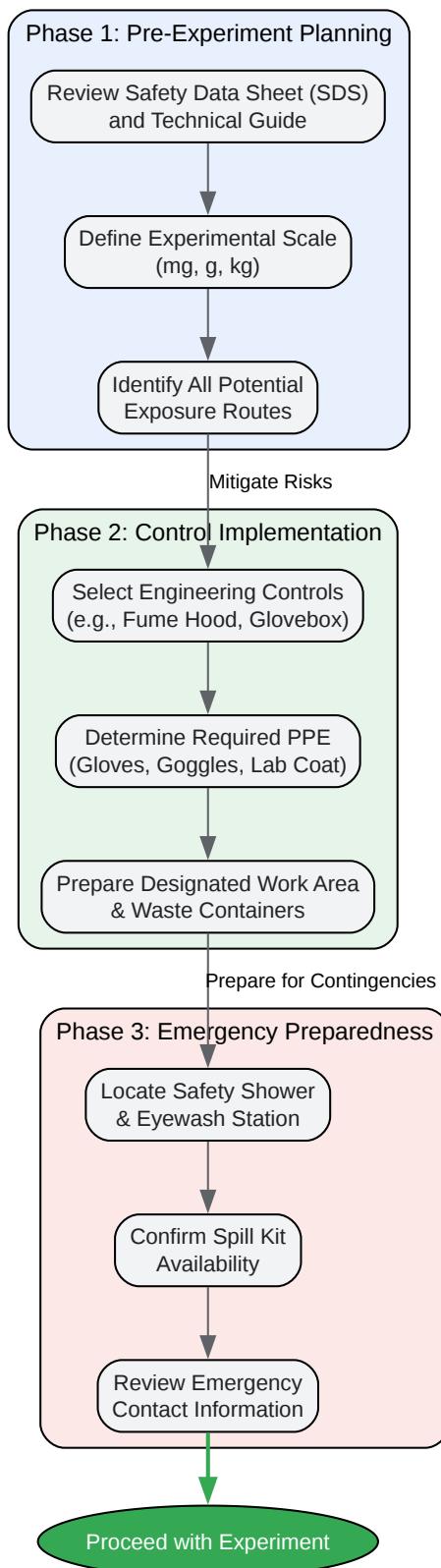
like 2-naphthylamine  
is well-documented.

Germ Cell Mutagenicity	No data available.	[10]
Reproductive Toxicity	No data available.	Animal studies on the broader class of brominated hydrocarbons suggest potential for reproductive effects, but specific data for 2-Bromonaphthalene is lacking. [1][13]
Specific Target Organ Toxicity (STOT)	Prolonged or repeated exposure may lead to liver and kidney damage (based on animal studies).	Human data is limited. [1]
Ecological Toxicity	No data available.	Release into the environment should be avoided as its effects on aquatic life are unknown. [9][14]

Expert Insight: The absence of comprehensive carcinogenicity and reproductive toxicity data does not imply safety. For a compound within the PAH class, it is scientifically prudent to assume potential for such effects and implement stringent controls to minimize exposure until more definitive data is available. The primary exposure routes of concern in a laboratory setting are ingestion (via contaminated hands) and inhalation of airborne particulates during handling.

## Section 3: Proactive Safety: A Risk Assessment Workflow

A self-validating safety protocol begins long before the chemical is handled. It starts with a systematic risk assessment. The following workflow is essential for any researcher planning to work with **2-Bromonaphthalene**.

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Caption: Risk Assessment Workflow for **2-Bromonaphthalene**.

Causality Behind the Workflow:

- Phase 1 (Planning): The process begins with information gathering. The SDS is the primary legal and safety document.[9] Defining the scale of the experiment (Step B) is critical because risk increases with quantity. Identifying exposure routes (Step C) informs the specific controls needed.
- Phase 2 (Controls): This phase is about proactive mitigation. Engineering controls (Step D) like a fume hood are the first and most effective line of defense.[14] Personal Protective Equipment (PPE) (Step E) serves as the last line of defense.[9] A designated and prepared workspace (Step F) prevents cross-contamination and ensures waste is handled correctly from the start.[14]
- Phase 3 (Preparedness): Even with excellent controls, accidents can happen. Knowing the location of and how to use emergency equipment (Step G) is non-negotiable.[10] A spill kit (Step H) allows for a swift and safe response.[7] Having emergency contacts readily available (Step I) ensures that in the event of an exposure, medical help can be summoned without delay.[9]

## Section 4: Standard Operating Procedures for Safe Handling

Adherence to standardized protocols is the cornerstone of laboratory safety.

### Personal Protective Equipment (PPE)

The selection of PPE must be based on a thorough risk assessment. The following table provides a baseline for handling **2-Bromonaphthalene** in a research setting.

PPE Item	Specification	Rationale	Source(s)
Eye/Face Protection	Tightly fitting safety goggles or a face shield.	Protects against dust, splashes, and accidental eye contact, which can cause serious irritation. Conforms to EN166 (EU) or NIOSH (US) standards.	[7][9][10]
Hand Protection	Chemical-impermeable gloves (e.g., Nitrile).	Prevents skin contact and potential irritation. Always inspect gloves for tears before use.	[7][9][14]
Body Protection	Lab coat. For larger quantities or tasks with a high splash risk, a chemical-resistant apron is recommended.	Protects skin and clothing from contamination. Contaminated clothing should not be worn outside the lab.	[7][14]
Respiratory Protection	Generally not required if handled within a certified chemical fume hood. If a fume hood is unavailable or exposure limits may be exceeded, a NIOSH/MSHA-approved respirator is necessary.	Protects against inhalation of fine dust particles, which can cause respiratory irritation.	[7][9][10]

## Step-by-Step Handling Protocol (Weighing and Transfer)

- Preparation: Ensure the chemical fume hood is operational and the work surface is clean and uncluttered. Don all required PPE.

- Staging: Place the stock container of **2-Bromonaphthalene**, a tared weigh boat or vial, and necessary spatulas within the fume hood.
- Transfer: Slowly open the stock container. Using a clean spatula, carefully transfer the desired amount of solid to the weigh boat. The key is to minimize the generation of airborne dust. Avoid tapping or shaking the spatula unnecessarily.
- Weighing: If the balance is outside the fume hood, securely cap the weigh boat/vial before removing it for weighing. This prevents the release of particulates into the lab environment.
- Cleanup: After transfer, securely close the stock container. Wipe down the spatula and any contaminated surfaces within the fume hood with a solvent-dampened cloth (e.g., ethanol or isopropanol) and dispose of it as hazardous waste.
- Hand Hygiene: After the procedure is complete and PPE is removed, wash hands thoroughly with soap and water.[\[9\]](#)[\[14\]](#)

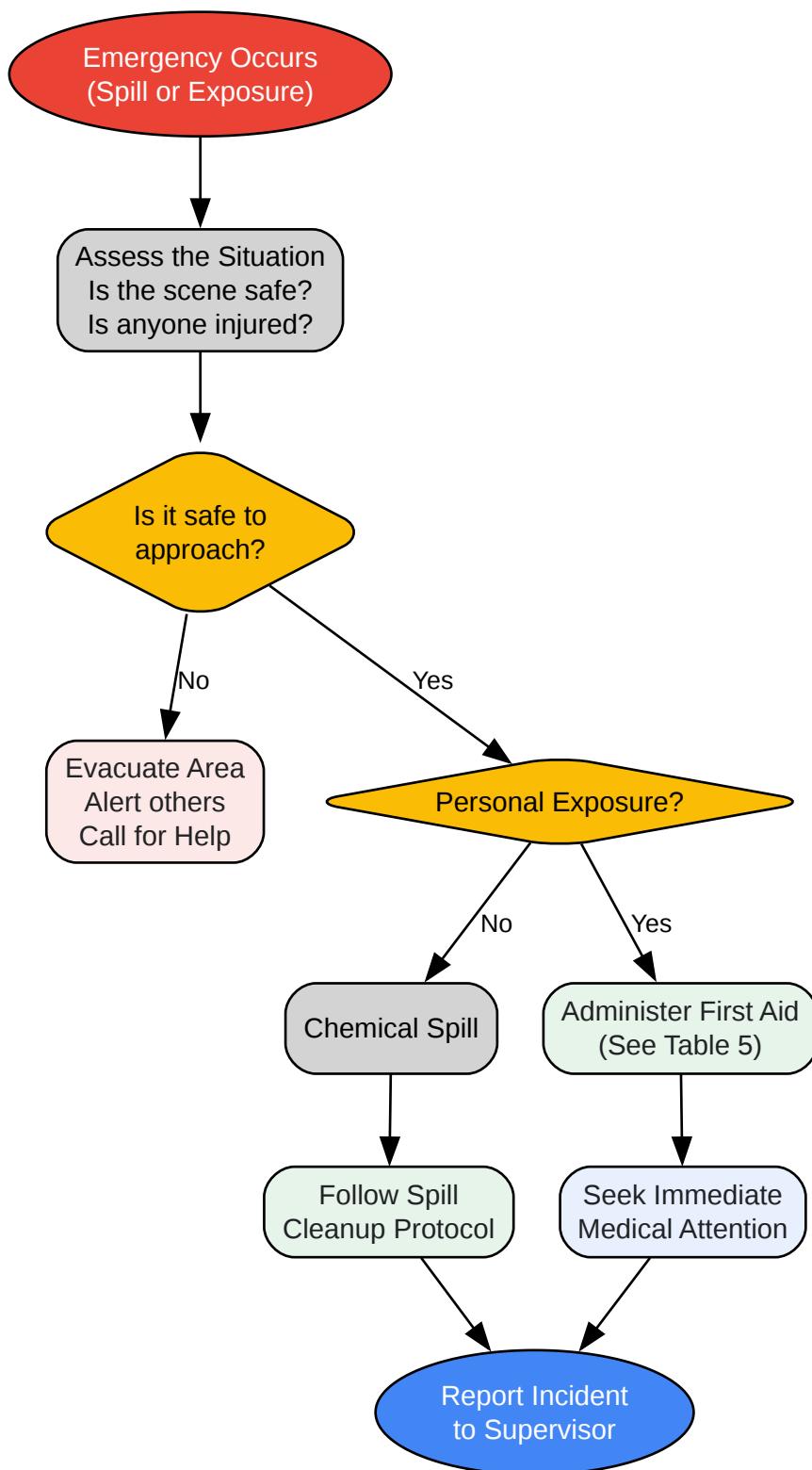
## Storage and Incompatibilities

- Storage Conditions: Store the container tightly closed in a dry, cool, and well-ventilated area. [\[2\]](#)[\[7\]](#)[\[9\]](#) Keep it away from heat, direct sunlight, and sources of ignition.[\[2\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents.[\[7\]](#) It is also incompatible with active metals like aluminum and magnesium.[\[1\]](#) Store apart from foodstuff containers.[\[9\]](#)

## Section 5: Emergency Response and First Aid

Immediate and correct action during an emergency can significantly mitigate harm.

### Emergency Response Decision Flowchart



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Caption: Emergency Response Decision Flowchart.

## First-Aid Measures

Exposure Route	Immediate Action	Source(s)
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[7][9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.	[7][9]
Skin Contact	Take off contaminated clothing immediately. Flush skin with plenty of soap and water for at least 15 minutes. If skin irritation persists, consult a doctor.	[7][9]
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[7][9]

## Accidental Release (Spill) Protocol

- Evacuate & Ventilate: Evacuate non-essential personnel from the area. Ensure adequate ventilation, but avoid actions that could aerosolize the dust.[9]
- Control: Remove all sources of ignition.[9]

- **Contain & Clean:** Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand, or earth).
- **Collect:** Carefully sweep or scoop up the material and place it into a suitable, labeled container for hazardous waste disposal. Use spark-proof tools if necessary.[7][14]
- **Decontaminate:** Clean the spill area thoroughly with soap and water or an appropriate solvent.
- **Dispose:** Dispose of all contaminated materials, including cleaning supplies, as hazardous waste according to institutional and local regulations.[9]

## Section 6: Waste Disposal

Chemical waste management is a critical component of laboratory safety and environmental responsibility.

- **Waste Collection:** All waste containing **2-Bromonaphthalene**, including contaminated consumables (gloves, weigh boats, paper towels) and residual chemical, must be collected in a clearly labeled, sealed hazardous waste container.[14]
- **Labeling:** The container must be labeled with "Hazardous Waste" and the full chemical name: "**2-Bromonaphthalene**".
- **Disposal Route:** The waste must be disposed of through an approved institutional or commercial hazardous waste disposal program. It must not be disposed of down the drain or in regular trash.[9][14] The final disposal must be in accordance with all applicable local, regional, and national laws and regulations.[9]

## Conclusion

**2-Bromonaphthalene** is an invaluable reagent in modern chemical synthesis. However, its potential for harm—specifically its acute oral toxicity and serious eye irritation—coupled with a lack of comprehensive long-term toxicity data, demands a culture of respect and caution. By integrating the principles of risk assessment, utilizing appropriate engineering and personal protective controls, and being prepared for emergencies, researchers can confidently and safely harness the synthetic utility of this compound. The protocols and data presented in this

guide serve as a foundation for a robust safety framework, empowering scientists to protect themselves, their colleagues, and the environment.

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- To cite this document: BenchChem. [toxicological data and safety handling of 2-Bromonaphthalene]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b165283#toxicological-data-and-safety-handling-of-2-bromonaphthalene>]

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